

Phe-Pro-Glu sequence properties and molecular weight

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Compound of Interest

Compound Name: *Phe-Pro-Glu*

Cat. No.: *B10852578*

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Executive Summary

The **Phe-Pro-Glu** (FPE) sequence is a biologically significant tripeptide (MW: 391.42 Da) that functions as a critical molecular signal and a bioactive structural motif. While often encountered as a fragment within larger bioactive hydrolysates (e.g., casein-derived ACE inhibitors), its primary autonomous utility lies in intracellular trafficking.

Recent proteomic studies identify the N-terminal FPE sequence as a high-affinity ER-ESCAPE motif (ER-Exit by Soluble Cargo using Amino-terminal Peptide-Encoding motif). It mediates the preferential binding of soluble cargo proteins to the Surf4 receptor, facilitating rapid export from the Endoplasmic Reticulum (ER) into COPII vesicles. This guide details the physicochemical profile of FPE, its mechanistic role in protein secretion, and standardized protocols for its solid-phase synthesis.

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Disambiguation Note: In literature, "FPE" is occasionally used as an acronym for Fluorescein-Phosphatidylethanolamine, a membrane fluidity probe. This guide focuses exclusively on the peptide sequence Phenylalanyl-Prolyl-Glutamic acid.

Physicochemical Specifications

The FPE tripeptide combines a hydrophobic N-terminus (Phenylalanine) with a rigid conformational turn (Proline) and a hydrophilic, acidic C-terminus (Glutamic acid). This amphiphilic structure governs its solubility and receptor binding affinity.

Property	Value / Description	Notes
Sequence	Phe-Pro-Glu (F-P-E)	N-term → C-term
IUPAC Name	(2S)-2-[[[(2S)-1-[(2S)-2-amino-3-phenylpropanoyl]pyrrolidine-2-carbonyl]amino]pentanedioic acid	
Molecular Formula	C ₁₉ H ₂₅ N ₃ O ₆	
Molecular Weight	391.42 g/mol	Monoisotopic Mass: 391.174 Da
Isoelectric Point (pI)	~3.25	Calculated as $\frac{1}{2}(\text{pK}_{a1} + \text{pK}_{aR})$. [1] [2] Acidic.
Net Charge (pH 7.4)	-1	Anionic physiological state.
Hydrophobicity	Amphiphilic	Phe (Hydrophobic), Pro (Turn/Rigid), Glu (Hydrophilic).
Solubility	High in alkaline/neutral buffers	Solubility decreases near pH 3.0-3.5 (pI).

Mechanistic Insight: The ER-ESCAPE Pathway

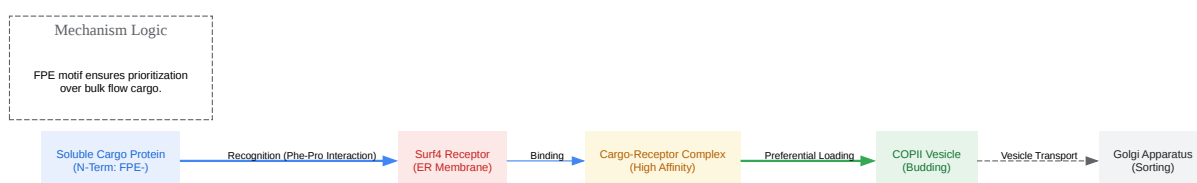
The most distinct biological function of the FPE sequence is its role as a "priority boarding pass" for proteins exiting the ER.

The Surf4 Interaction

Soluble proteins cannot exit the ER by bulk flow alone if high secretion rates are required. They utilize specific sorting receptors. The Surf4 receptor (homolog of yeast Erv29p) recognizes specific N-terminal tripeptide motifs.

- **High Affinity:** FPE is classified as a high-affinity motif. The hydrophobic Phenylalanine (Position 1) anchors the peptide, while Proline (Position 2) induces a necessary structural kink that fits the receptor pocket.
- **Prioritization:** Proteins bearing an N-terminal FPE motif are packaged into COPII vesicles preferentially over proteins with low-affinity motifs (e.g., those starting with acidic residues like Glu-Glu-Thr).

Pathway Visualization



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Figure 1: The FPE motif acts as a high-affinity sorting signal, recruiting Surf4 receptors to load the attached protein into COPII vesicles for export.

Experimental Protocols

To study FPE properties or use it as a control in trafficking assays, high-purity synthesis is required.

Solid Phase Peptide Synthesis (SPPS) of H-Phe-Pro-Glu-OH

Rationale: Fmoc chemistry is preferred over Boc due to milder deprotection conditions, preserving the acid-labile side chain of Glutamic acid until the final cleavage.

Materials:

- Resin: Wang Resin (pre-loaded with Fmoc-Glu(OtBu)-OH) or 2-Chlorotrityl Chloride resin (for C-terminal acid preservation).
- Amino Acids: Fmoc-Pro-OH, Fmoc-Phe-OH.^[3]
- Coupling Reagents: HBTU/HOBt or DIC/Oxyma.
- Deprotection: 20% Piperidine in DMF.

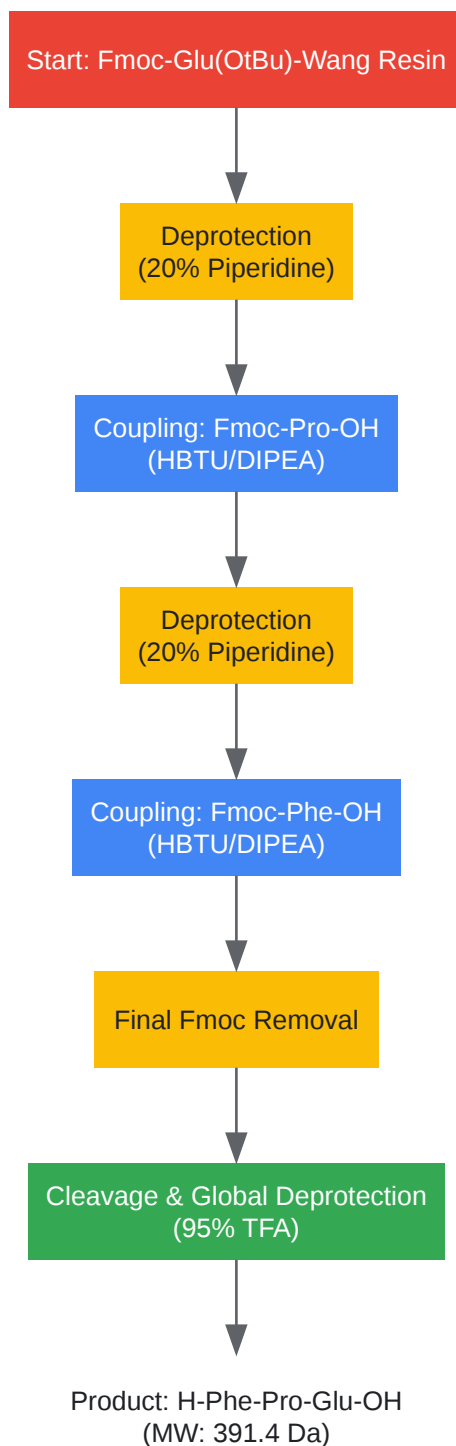
Step-by-Step Workflow:

- Resin Swelling:
 - Place 200 mg Fmoc-Glu(OtBu)-Wang resin (loading ~0.6 mmol/g) in a reaction vessel.
 - Swell in DMF (5 mL) for 30 mins. Drain.
- Fmoc Deprotection (Cycle 1):
 - Add 20% Piperidine/DMF (5 mL). Agitate for 5 mins. Drain.
 - Repeat with fresh solution for 15 mins.
 - Wash resin: DMF (3x), DCM (3x), DMF (3x). Verify deprotection via Kaiser test (positive = blue).
- Coupling 1 (Proline):

- Dissolve Fmoc-Pro-OH (4 eq), HBTU (3.9 eq), and HOBt (4 eq) in DMF.
- Add DIPEA (8 eq) to activate.
- Add mixture to resin.^[4] Agitate for 60 mins at room temperature.
- Note: Proline is a secondary amine; subsequent coupling to Pro requires efficient activation (e.g., HATU) if steric hindrance is observed, though Phe-Pro coupling is generally standard.
- Wash: DMF (3x).
- Coupling 2 (Phenylalanine):
 - Repeat deprotection step.^[4]
 - Couple Fmoc-Phe-OH using the same stoichiometry (4 eq).
 - Agitate for 45-60 mins.
 - Final Fmoc deprotection to expose the N-terminal amine.
- Cleavage & Side-Chain Deprotection:
 - Wash resin with DCM (5x) and dry under nitrogen.
 - Prepare Cleavage Cocktail: TFA (95%), TIPS (2.5%), H₂O (2.5%).
 - Add 5 mL cocktail to resin; shake for 2-3 hours.
 - Mechanism:^[5]^[6] TFA cleaves the ester linkage to the Wang resin and removes the OtBu protecting group from Glu simultaneously.
- Isolation:
 - Filter to remove resin beads.^[7]
 - Precipitate peptide filtrate in cold diethyl ether (-20°C).

- Centrifuge (3000 x g, 10 min), decant ether, and dry pellet.
- Validation: Confirm MW (391.4 Da) via ESI-MS.

Synthesis Workflow Diagram



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Figure 2: Standard Fmoc-SPPS workflow for FPE synthesis. Critical step: Acidic cleavage removes both the resin linker and the Glutamic acid side-chain protection.

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